

# Unraveling the Identity of LW-216 in Scientific Research

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## Compound of Interest

Compound Name: LW-216

Cat. No.: B15575592

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A comprehensive review of current scientific literature reveals that the designation "**LW-216**" is not uniquely assigned to a single molecule. Instead, various compounds with similar alphanumeric identifiers are under investigation for distinct therapeutic applications, leading to potential ambiguity. This report clarifies the current understanding of compounds referred to as "**LW-216**" or with similar nomenclature and highlights the absence of a clear, singular agent with this name focused on oxidative stress regulation.

Initial searches for "**LW-216**" in the context of oxidative stress did not yield information on a specific, defined molecule. The search results pointed to several different investigational drugs with similar labels, each with a distinct mechanism of action and therapeutic target.

For instance, research exists on SB-216, a novel and potent tubulin inhibitor being evaluated for its anti-tumor activity in pancreatic cancer.<sup>[1]</sup> Studies show that SB-216 can inhibit cell proliferation, colony formation, and cell migration in pancreatic ductal adenocarcinoma (PDAC) cell lines at low nanomolar concentrations.<sup>[1]</sup> Its mechanism involves inducing cell apoptosis and causing cell cycle arrest in the G2/M phase.<sup>[1]</sup> In vivo studies in subcutaneous mouse models have demonstrated its potential to inhibit tumor growth with low toxicity.<sup>[1]</sup>

Another distinct compound is DT-216, a GeneTAC (Gene Targeting Chimera) small molecule developed for the treatment of Friedreich's Ataxia.<sup>[2][3]</sup> This molecule is designed to target the expanded GAA trinucleotide repeat in the FXN gene, aiming to restore the production of the frataxin protein.<sup>[2][3]</sup> A Phase 1 clinical trial was initiated to evaluate its safety, tolerability, and

pharmacokinetic profile.[3][4] While generally well-tolerated, injection site reactions led to the development of a new formulation, DT-216P2.[2][5]

Furthermore, TK-216 has been identified as a first-in-class small molecule inhibitor of the EWS-FLI1 fusion protein, a key driver in Ewing Sarcoma.[6] This compound, a clinical derivative of YK-4-279, has shown anti-tumor activity in lymphoma cell lines and in vivo models.[6]

The broader topic of oxidative stress and its regulation is a significant area of research. Oxidative stress arises from an imbalance between the production of reactive oxygen species (ROS) and the body's ability to counteract their harmful effects through antioxidant defenses.[7] This imbalance can lead to damage of vital macromolecules like DNA, proteins, and lipids, contributing to the pathology of numerous diseases.[7][8]

A critical pathway in the cellular defense against oxidative stress is the Nrf2 (Nuclear factor erythroid 2-related factor 2) signaling pathway.[9][10] Under normal conditions, Nrf2 is kept in the cytoplasm by Keap1, which facilitates its degradation.[10][11] In the presence of oxidative stress, Nrf2 is released from Keap1, translocates to the nucleus, and activates the transcription of a wide array of antioxidant and cytoprotective genes.[9][11][12] These genes include those encoding for enzymes like heme oxygenase-1 (HO-1), NAD(P)H quinone dehydrogenase 1 (NQO1), and components of the glutathione synthesis pathway.[9][13]

While the Nrf2 pathway is a promising target for therapeutic intervention in diseases with an oxidative stress component, and various molecules are being investigated for their ability to modulate this pathway, there is no specific, publicly available scientific literature that definitively identifies a compound named "**LW-216**" and details its role in oxidative stress regulation. The existing research points to a collection of similarly named but chemically and functionally distinct molecules. Therefore, a detailed technical guide on "**LW-216**" and its impact on oxidative stress cannot be constructed at this time due to the lack of a defined molecular entity associated with this function. Further clarification and a more specific molecular identifier are needed to provide the requested in-depth analysis.

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## References

- 1. aacrjournals.org [aacrjournals.org]
- 2. curefa.org [curefa.org]
- 3. friedreichsataxianews.com [friedreichsataxianews.com]
- 4. ClinicalTrials.gov [clinicaltrials.gov]
- 5. neurologylive.com [neurologylive.com]
- 6. researchgate.net [researchgate.net]
- 7. Dual effects of antioxidants in neurodegeneration: direct neuroprotection against oxidative stress and indirect protection via suppression of glia-mediated inflammation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Oxidative stress in chronic lymphoedema - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. NRF2 signalling pathway: New insights and progress in the field of wound healing - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Nrf2 Regulates an Adaptive Response Protecting Against Oxidative Damage Following Diquat-Mediated Formation of Superoxide Anion - PMC [pmc.ncbi.nlm.nih.gov]
- 11. iris.uniroma1.it [iris.uniroma1.it]
- 12. Current Landscape of NRF2 Biomarkers in Clinical Trials - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Nrf2 Suppression Delays Diabetic Wound Healing Through Sustained Oxidative Stress and Inflammation - PMC [pmc.ncbi.nlm.nih.gov]
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